2-(2-Naphthyloxy)butanoyl chloride: A Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	*2-(2-Naphthyloxy)butanoyl chloride*
CAS No.:	*65291-29-4*
Cat. No.:	*B1421815*

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Abstract

This technical guide provides an in-depth exploration of **2-(2-Naphthyloxy)butanoyl chloride** (CAS No. 65291-29-4), a key reagent in advanced organic and pharmaceutical chemistry. The document details its chemical and physical properties, outlines a robust synthesis protocol from its corresponding carboxylic acid, and elucidates the mechanistic principles of its formation. Core applications, particularly its function as a chiral derivatizing agent for the resolution of enantiomers, are discussed with field-proven insights. Furthermore, comprehensive guidelines on analytical characterization, safe handling, and storage are provided for researchers, scientists, and drug development professionals. The guide aims to bridge theoretical knowledge with practical application, ensuring both scientific integrity and operational excellence.

Chemical Identity and Physicochemical Properties

2-(2-Naphthyloxy)butanoyl chloride is a reactive acyl chloride derivative of carboxylic acid.[1] Its structure incorporates a naphthyloxy moiety and a chiral center at the second carbon of the butanoyl chain, making it a valuable tool in stereoselective synthesis and analysis.

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Property	Value	Source
CAS Number	65291-29-4	[2][3]
Molecular Formula	$C_{14}H_{13}ClO_2$	[4]
Molecular Weight	248.7 g/mol	[4]
Appearance	Assumed to be a solid or liquid, moisture-sensitive	[5][6]
Boiling Point	Data not widely available; expected to be higher than related compounds like 2-naphthoyl chloride (156-158 °C)	[6]
Solubility	Soluble in anhydrous aprotic organic solvents (e.g., DCM, THF, Toluene). Reacts vigorously with water and other protic solvents.	[7][8]
Reactivity	Highly reactive towards nucleophiles; moisture-sensitive.[5][7]	

Synthesis of 2-(2-Naphthyloxy)butanoyl chloride

The most direct and common method for preparing acyl chlorides is the reaction of the corresponding carboxylic acid with a chlorinating agent, such as thionyl chloride ($SOCl_2$) or oxalyl chloride.[9][10][11] This conversion is fundamental as it transforms the poor leaving group of the carboxylic acid (-OH) into an excellent leaving group (-Cl), thereby activating the carbonyl group for nucleophilic acyl substitution.[12]

2.1. Causality of Reagent and Condition Selection

- Precursor: The synthesis begins with 2-(2-Naphthyloxy)butanoic acid. The purity of this starting material is paramount as impurities may carry through or cause side reactions. This

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precursor itself is often synthesized from 2-naphthol and an appropriate butanoic acid derivative.[13]

- Chlorinating Agent: Thionyl chloride ($SOCl_2$) is an excellent choice for this transformation.[12] The key advantage lies in its reaction byproducts: sulfur dioxide (SO_2) and hydrogen chloride (HCl) are both gases.[14] This facilitates purification, as the gaseous byproducts can be easily removed from the reaction mixture, driving the equilibrium towards the product.

- Solvent: The reaction is typically performed in an anhydrous, inert aprotic solvent such as dichloromethane (DCM) or toluene. It can also be run neat in an excess of thionyl chloride.[11] The absolute requirement for anhydrous (dry) conditions stems from the high reactivity of acyl chlorides with water, which would hydrolyze the product back to the carboxylic acid.[7][8]

- Temperature: The reaction is often initiated at room temperature and may be gently heated to reflux to ensure completion.[11] The progress can be monitored by the cessation of gas evolution (SO_2 and HCl).

2.2. Reaction Mechanism: Carboxylic Acid to Acyl Chloride

The conversion using thionyl chloride proceeds through a well-established nucleophilic acyl substitution mechanism.

- Nucleophilic Attack: The carboxylic acid's carbonyl oxygen attacks the electrophilic sulfur atom of thionyl chloride.[10][12]

- Intermediate Formation: This attack forms a highly reactive chlorosulfite intermediate.

- Nucleophilic Substitution: A chloride ion, either from the thionyl chloride or liberated in situ, attacks the electrophilic carbonyl carbon.[12][14]

- Product Formation: The tetrahedral intermediate collapses, eliminating the stable leaving groups SO_2 and HCl, to form the final acyl chloride product.[10][14]

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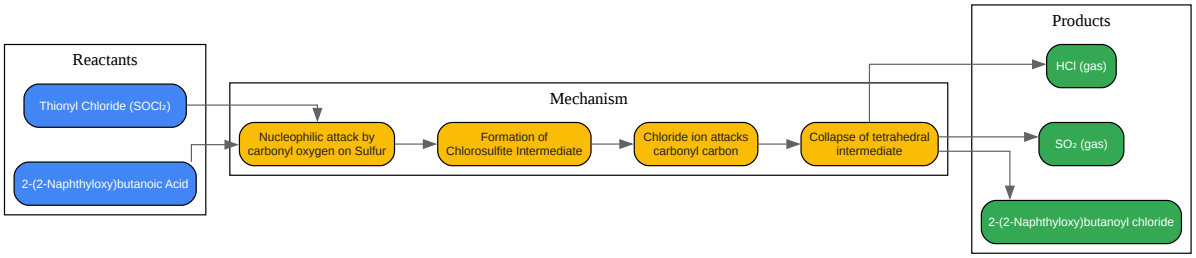

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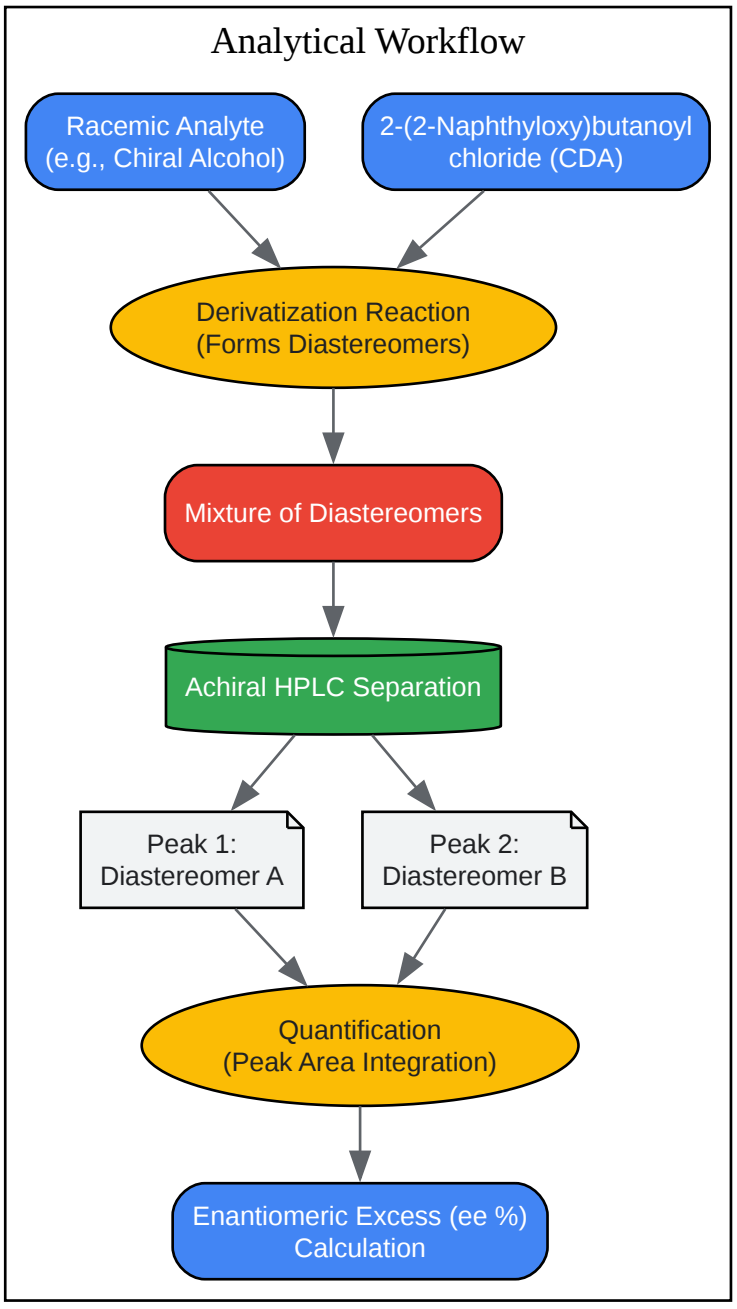

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